

Limiting Oxygen Index (LOI) of Materials Containing TBPA: A Comparative Guide

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Compound of Interest

Compound Name: *Tetrabromophthalic anhydride*

Cat. No.: *B132299*

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This guide provides an objective comparison of the flame retardant performance, specifically the Limiting Oxygen Index (LOI), of materials containing Tetrabromobisphenol A (TBPA) against alternative flame retardants. The information is supported by experimental data and detailed methodologies to assist in the selection and development of flame-retardant materials.

Data Presentation: Limiting Oxygen Index Comparison

The Limiting Oxygen Index (LOI) is the minimum concentration of oxygen in a mixture of oxygen and nitrogen that will support the flaming combustion of a material under specified test conditions. A higher LOI value indicates better flame retardancy. The following tables summarize the LOI values for various polymers with and without TBPA and its alternatives.

Table 1: Limiting Oxygen Index (LOI) of Epoxy Resins

Polymer System	Flame Retardant	Loading (%)	LOI (%)	Reference
Neat Epoxy Resin	None	-	25.8 - 26.2	[1][2]
Epoxy Resin	TBPA derivative	10 wt%	68.5	[2]
Epoxy Resin	Phosphorus-based (BHPP)	2.36 (P content)	>50	[3]
Epoxy Resin	DOPO derivative	2.5 wt%	30.2	[4]
Epoxy Resin	DOPO derivative	- (0.25 wt% P)	33.4	[1][2]
Epoxy Resin	DOPO-based	-	34.5	[5]
Epoxy Resin	Phosphorus/Nitrogen FR	6 wt%	28.9	[6]
Epoxy Resin	Phosphorus-based (PFR)	22.28 wt%	42	
Epoxy Resin	Phosphorus-based (ATZ)	6 wt%	33.7	
Epoxy Resin	Phosphorus-based (MAPP/Cu ₂ O)	18 wt% / 2 wt%	35	

Table 2: Limiting Oxygen Index (LOI) of Other Polymers

Polymer System	Flame Retardant	Loading (%)	LOI (%)	Reference
Neat Polycarbonate (PC)	None	-	~25	
Polycarbonate (PC)	Phosphorus-based (TDBA)	10 wt%	33.7	
Neat Acrylonitrile Butadiene Styrene (ABS)	None	-	~18.5	
ABS	Bromine/Antimony system	-	31.2	
ABS	Phosphorus-based (APP/AlPi)	20 wt%	26	

Experimental Protocols

The Limiting Oxygen Index test is a standardized method used to determine the relative flammability of materials. The most common standards are ASTM D2863 and ISO 4589.

ASTM D2863: Standard Test Method for Measuring the Minimum Oxygen Concentration to Support Candle-Like Combustion of Plastics (Oxygen Index)

1. Specimen Preparation:

- Test specimens are typically in the form of a bar, approximately 70-150 mm long, 6.5 ± 0.5 mm wide, and 3.0 ± 0.5 mm thick.
- The specimens are conditioned prior to testing, usually at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 48 hours.

2. Apparatus:

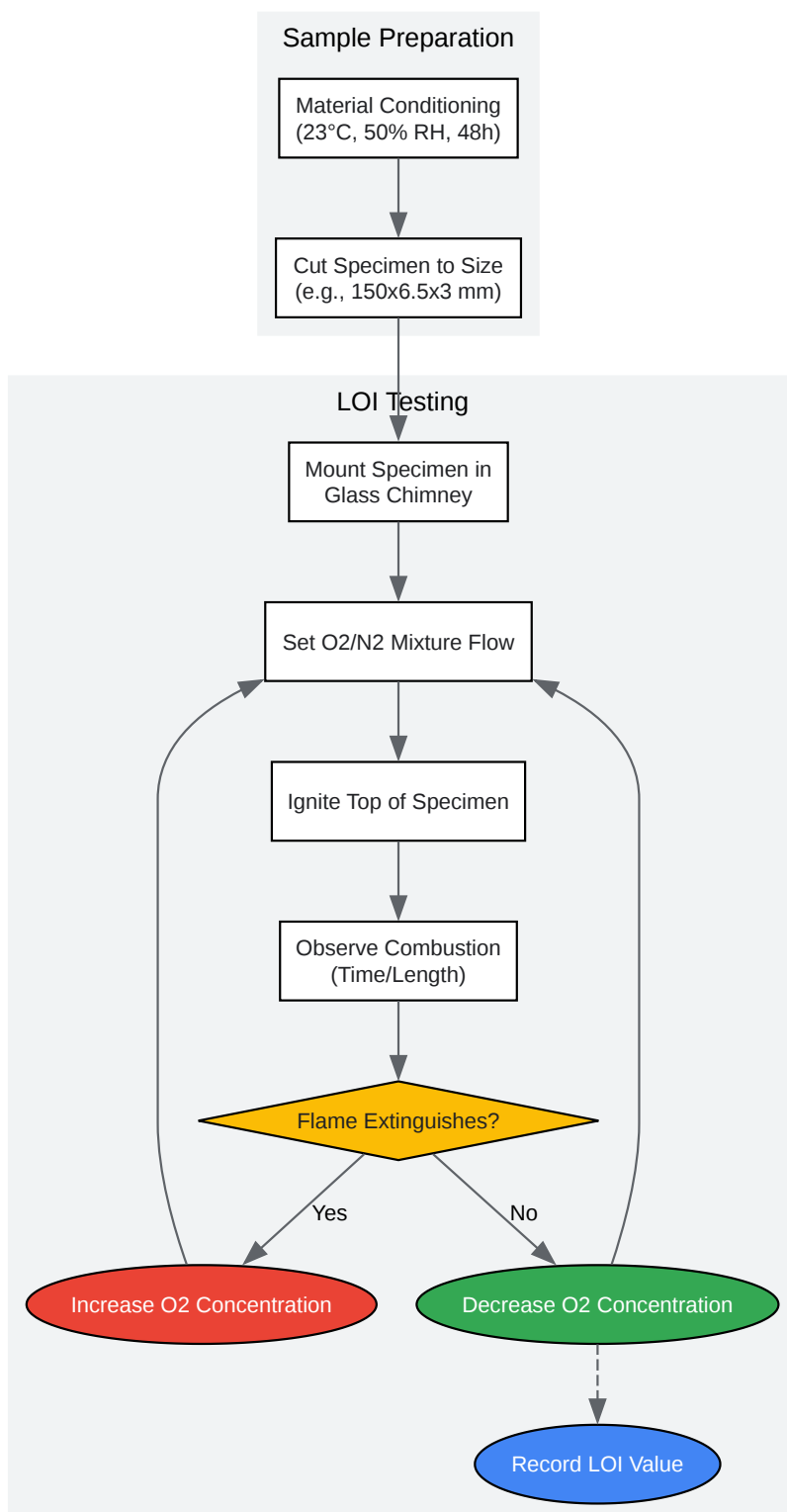
- A heat-resistant glass chimney is used to enclose the burning specimen.
- A system for supplying a controlled mixture of oxygen and nitrogen to the base of the chimney.
- A specimen holder to keep the sample in a vertical position.
- An igniter (e.g., a propane torch with a specified flame height) to ignite the top of the specimen.

3. Procedure:

- The specimen is mounted vertically in the center of the glass chimney.
- A mixture of oxygen and nitrogen is introduced at the bottom of the chimney at a specified flow rate.
- The top of the specimen is ignited, and the combustion behavior is observed.
- The concentration of oxygen is varied in successive runs until the minimum concentration that will just support flaming combustion for a specified time (e.g., 180 seconds) or a specified extent of burning (e.g., 50 mm) is determined.
- The LOI is calculated as the percentage of oxygen in the gas mixture.

The following diagram illustrates the general workflow for determining the Limiting Oxygen Index.

Experimental Workflow for LOI Measurement



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Caption: A flowchart of the Limiting Oxygen Index (LOI) testing procedure.

Flame Retardant Mechanisms

Flame retardants function through two primary mechanisms: gas-phase inhibition and condensed-phase charring.

Gas-Phase Inhibition

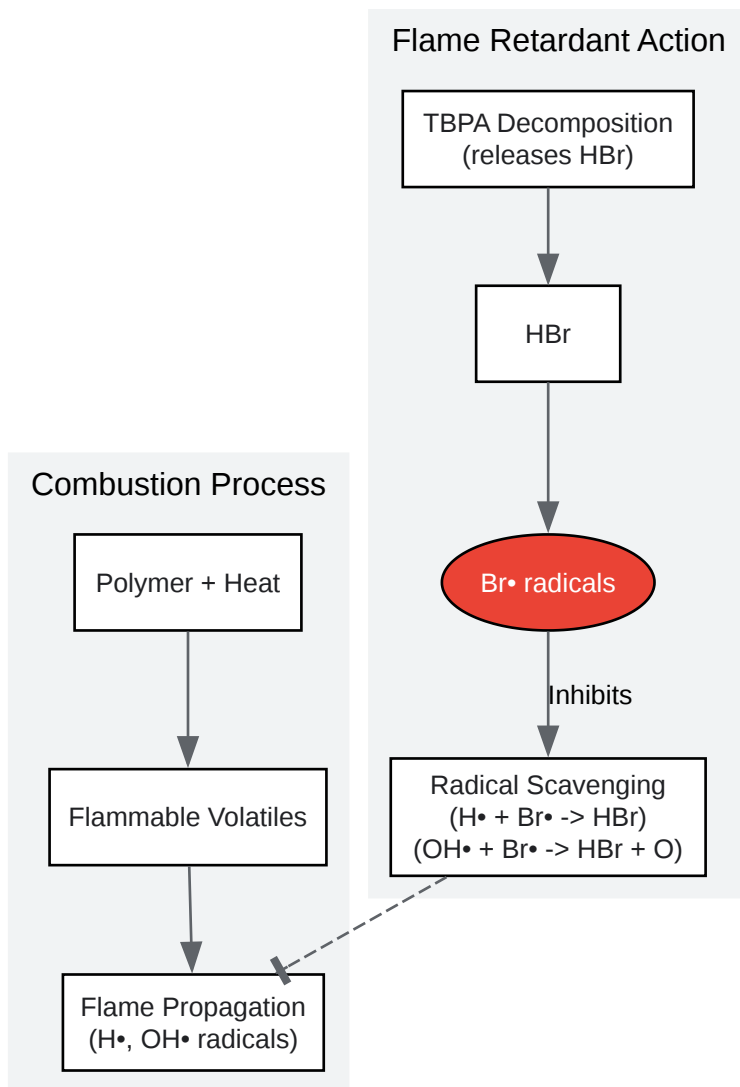
In the gas phase, the flame retardant decomposes to release species that interfere with the chemical reactions of combustion. For halogenated flame retardants like TBPA, this involves the release of halogen radicals (e.g., $\text{Br}\cdot$) which scavenge high-energy radicals ($\text{H}\cdot$, $\text{OH}\cdot$) that propagate the fire, thus quenching the flame.

Condensed-Phase Charring

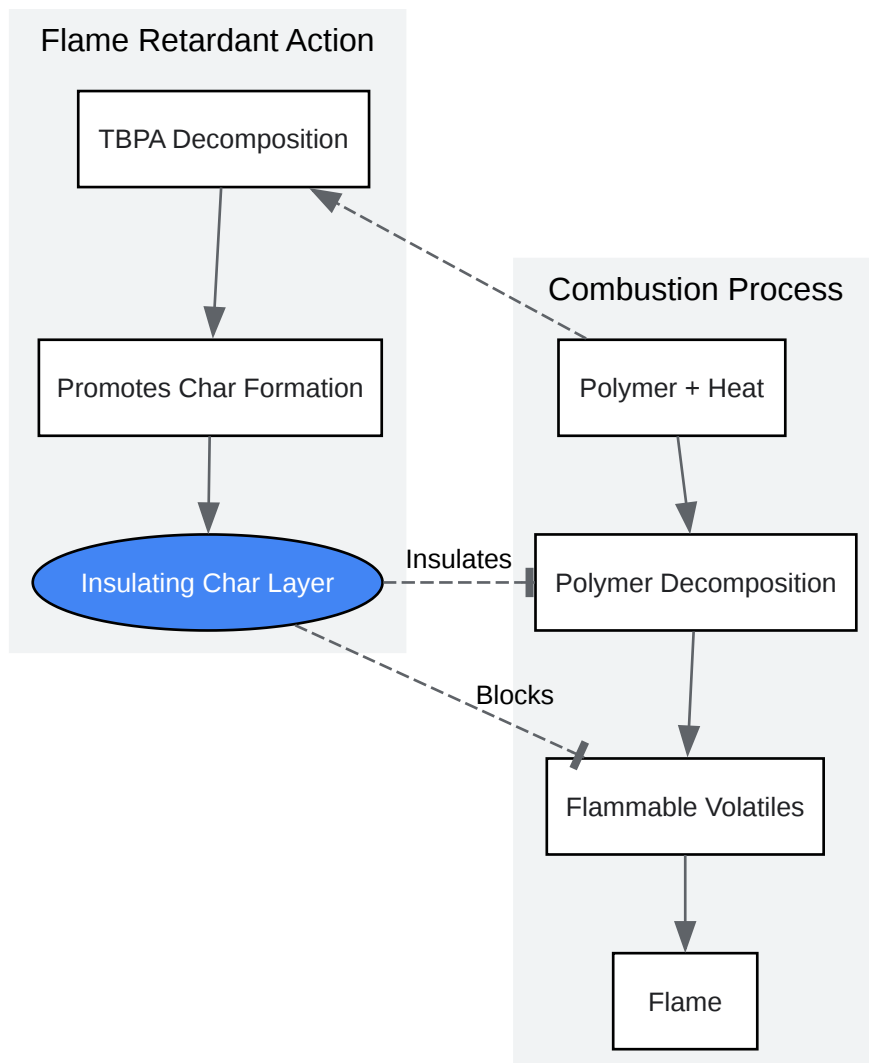
In the condensed phase, the flame retardant promotes the formation of a carbonaceous char layer on the material's surface. This char layer acts as a physical barrier, insulating the underlying polymer from the heat of the flame and limiting the release of flammable volatile gases.

The following diagrams illustrate the flame retardant mechanisms of TBPA in a polymer matrix.

Gas-Phase Flame Retardant Mechanism of TBPA



Condensed-Phase Flame Retardant Mechanism of TBPA



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